

An In-depth Technical Guide to the Safety and Handling of Diethyl Acetamidomalonate

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Compound of Interest

Compound Name: Diethyl acetamidomalonate

Cat. No.: B045372

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Executive Summary

This guide provides comprehensive safety and handling information for **Diethyl Acetamidomalonate** (CAS No. 1068-90-2), a key intermediate in organic synthesis, particularly for α -amino acids and pharmaceuticals.^[1] This document outlines the material's hazards, exposure controls, and emergency procedures, presenting quantitative data in structured tables and logical workflows in graphical format to ensure safe laboratory practices.

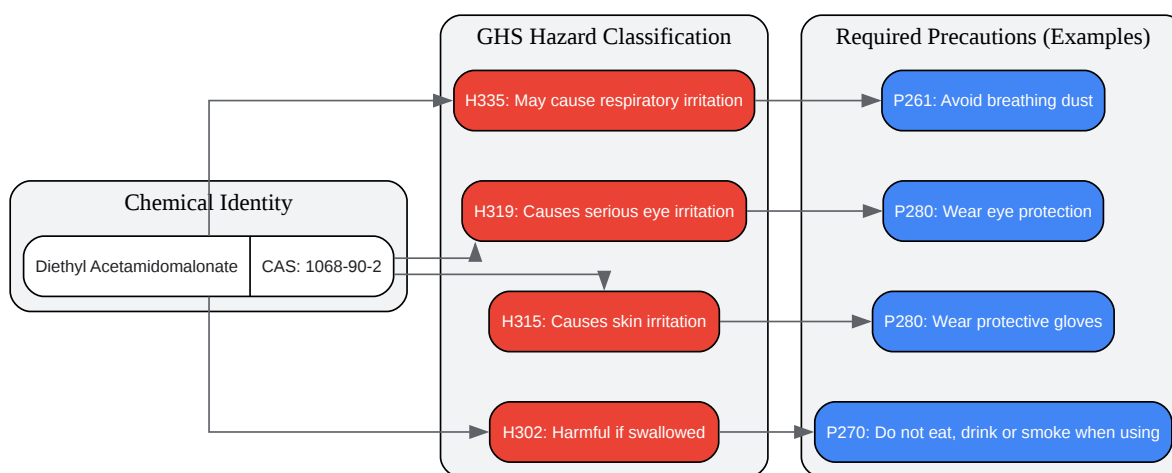
Hazard Identification and Classification

Diethyl acetamidomalonate is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).^[2] The primary hazards are related to irritation and acute oral toxicity.^{[2][3]}

GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2][3]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2][3]

Logical Relationship of Hazards and Precautions

[Click to download full resolution via product page](#)Caption: Hazard-Precaution Link for **Diethyl Acetamidomalonate**.

Physical and Chemical Properties

Understanding the physical and chemical properties is crucial for safe handling and storage.

Summary of Physical and Chemical Data

Property	Value
Molecular Formula	C9 H15 N O5[3][5]
Molecular Weight	217.22 g/mol [3][4][5]
Appearance	White to light yellow crystalline powder/solid[3][5][6]
Odor	Odorless[3][5]
Melting Point/Range	94 - 97 °C / 201.2 - 206.6 °F[3]
Boiling Point/Range	185 °C / 365 °F[3]
Water Solubility	Insoluble in water[2]
Stability	Stable under normal conditions[3][7]

Toxicology and Health Effects

The primary health risks are associated with irritation and ingestion. The toxicological properties have not been fully investigated.[2][7]

Summary of Toxicological Data

Exposure Route	Effect	Notes
Oral	Harmful if swallowed. May cause irritation of the digestive tract.[2][7]	No acute toxicity information is available for this product.[2][3]
Inhalation	May cause respiratory tract irritation.[2][7]	Target organ is the respiratory system.[2][3]
Skin Contact	Causes skin irritation.[2][7]	Wash off immediately with plenty of water for at least 15 minutes.[2][5]
Eye Contact	Causes serious eye irritation. May cause chemical conjunctivitis.[2][7]	Rinse immediately with plenty of water for at least 15 minutes.[2][5]
Chronic Effects	No information found.[7]	Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[7]

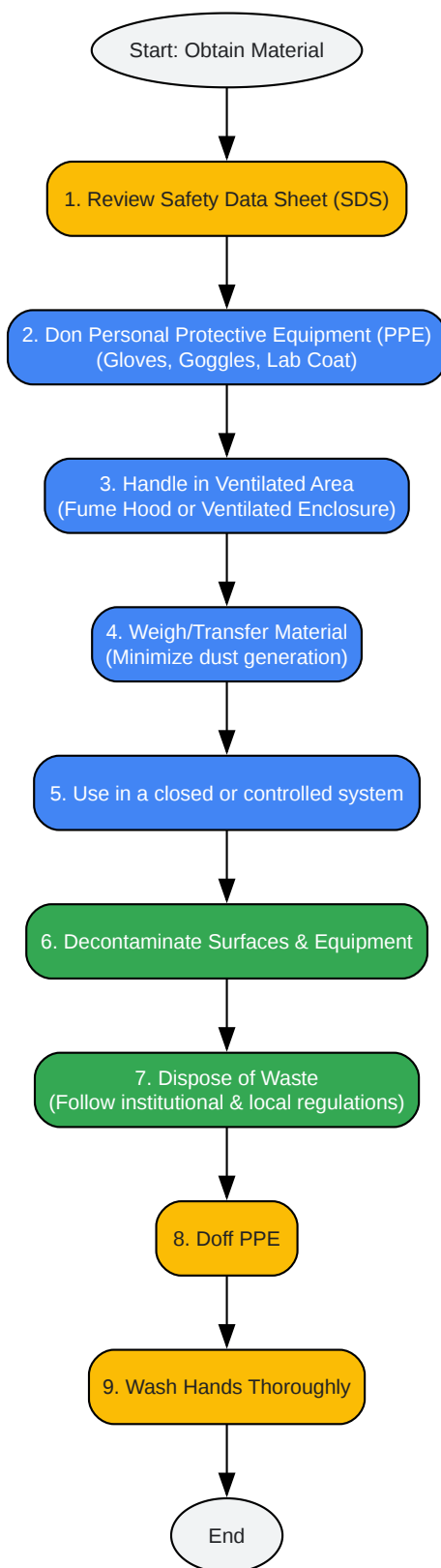
Experimental Data:

- Draize test, rabbit, eye: 500 mg/24H Mild.[7]

Safe Handling and Storage Protocols

Adherence to proper laboratory procedure is mandatory to minimize risk. This workflow outlines the required steps for handling **Diethyl Acetamidomalonate**.

Standard Laboratory Handling Workflow



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Caption: Safe Handling Workflow for **Diethyl Acetamidomalonate**.

Methodology for Safe Handling and Storage:

- Engineering Controls: Use only outdoors or in a well-ventilated area, such as a chemical fume hood, especially when handling the powder to avoid dust formation.[\[2\]](#)[\[7\]](#) Ensure eyewash stations and safety showers are close to the workstation.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[7\]](#)
 - Skin Protection: Wear appropriate protective gloves (e.g., Nitrile rubber) and a lab coat to prevent skin exposure.[\[2\]](#)[\[3\]](#)[\[7\]](#)
 - Respiratory Protection: Under normal use conditions with adequate ventilation, no protective equipment is needed. For large-scale use or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[\[3\]](#)[\[7\]](#)
- Hygiene Measures: Wash hands and any exposed skin thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as acids, bases, strong oxidizing agents, and reducing agents.[\[3\]](#)[\[7\]](#)[\[8\]](#)

Accidental Release and First Aid Measures

Immediate and appropriate response is critical in case of exposure or spills.

First Aid Procedures

Exposure Type	Protocol
Ingestion	Do NOT induce vomiting.[5] If conscious and alert, rinse mouth and drink 2-4 cupfuls of water. Call a physician or poison control center immediately.[5][7]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[5][7]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation develops or persists.[2][5]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2][5]

Methodology for Spill Cleanup:

- Personal Precautions: Wear the required personal protective equipment (PPE) as outlined in Section 5.0. Ensure adequate ventilation and keep personnel away from the spill area.[2]
- Containment: Avoid the formation of dust.[2]
- Cleanup: Sweep up the spilled material and shovel it into suitable, labeled containers for disposal.[2] Do not let the chemical enter the environment.[2]

Stability and Reactivity

Summary of Reactivity Data

Parameter	Description
Chemical Stability	Stable under normal storage and handling conditions.[3][7]
Conditions to Avoid	Incompatible products, dust generation, excess heat.[7]
Incompatible Materials	Acids, bases, strong oxidizing agents, reducing agents.[2][3]
Hazardous Decomposition Products	Under fire conditions, may produce nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[2][3]
Hazardous Polymerization	Has not been reported.[7]

Disposal Considerations

Chemical waste must be disposed of in accordance with federal, state, and local environmental control regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[2] Do not empty into drains or allow it to enter waterways.[2][5] Contaminated packaging should be disposed of as hazardous waste.[3]

Disclaimer: This guide is intended for informational purposes for trained professionals. It is compiled from publicly available Safety Data Sheets (SDS) and is not a substitute for a formal risk assessment. Always refer to the original SDS provided by the supplier before use.

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References

- 1. Diethyl acetamidomalonate - High purity | EN [georganics.sk]
- 2. fishersci.com [fishersci.com]

- 3. fishersci.at [fishersci.at]
- 4. Acetamidomalonic acid diethyl ester | C₉H₁₅NO₅ | CID 14041 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. Diethyl acetamidomalonate | 1068-90-2 [chemicalbook.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. fishersci.dk [fishersci.dk]
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